

Navigating the Disposal of OICR11029: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: OICR11029

Cat. No.: B15603057

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory materials are paramount to ensuring a safe and compliant work environment. This guide provides essential information on the disposal procedures for **OICR11029**, based on the available safety information.

Important Note: The identifier "**OICR11029**" does not correspond to a clearly defined substance in publicly available safety databases. However, it is highly probable that this is a typographical error for "SC111029," a product from OriGene Technologies. This document proceeds under the assumption that "**OICR11029**" refers to OriGene's SC111029, which is a human untagged clone of the SURF5 (MED22) gene. According to the safety data sheet for this product, it is not classified as a hazardous substance or mixture.^[1]

General Safety and Disposal Principles

Even when a substance is not classified as hazardous, it is crucial to follow standard laboratory best practices for waste disposal to maintain a safe and uncontaminated workspace. The following procedures are recommended for the disposal of non-hazardous biological materials like the assumed **OICR11029**.

Table 1: Summary of **OICR11029** (assumed to be SC111029) Characteristics

Characteristic	Information
Product Name	SURF5 (MED22) (NM_133640) Human Untagged Clone
Product Number	SC111029
Hazard Classification	Not a hazardous substance or mixture[1]
Primary Use	Laboratory research, synthesis of substances[1]

Experimental Workflow for Handling and Disposal

The following diagram outlines a general workflow for handling and disposing of non-hazardous biological materials such as **OICR11029**.



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A general workflow for handling and disposal of non-hazardous biological materials.

Detailed Disposal Protocol

The proper disposal of **OICR11029**, assumed to be a non-hazardous biological material, should follow these steps:

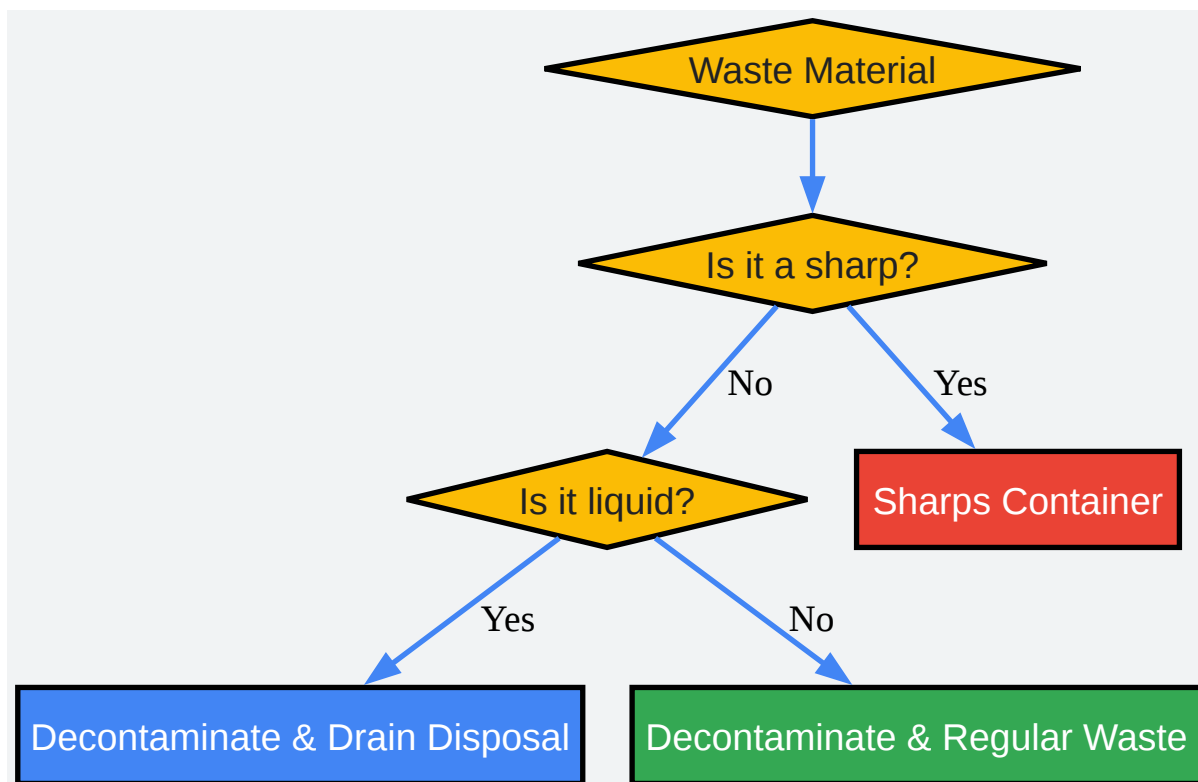
- **Decontamination:** Although not classified as hazardous, it is good laboratory practice to decontaminate all cultures, stocks, and other materials that have come into contact with the substance. This can typically be achieved by autoclaving or by treatment with a suitable disinfectant (e.g., a fresh 10% bleach solution).
- **Liquid Waste:** For liquid waste containing **OICR11029**, decontaminate the liquid as described above. Once decontaminated, it can generally be disposed of down the sanitary sewer,

followed by flushing with copious amounts of water. Always adhere to local and institutional regulations regarding the disposal of biological liquids.

- Solid Waste:
 - Sharps: Any sharps, such as pipette tips, needles, or broken glass, that have come into contact with **OICR11029** should be placed in a designated sharps container. Even if the material is non-hazardous, this prevents physical injury.
 - Non-Sharps: Other solid waste, including plasticware (e.g., culture plates, tubes) and personal protective equipment (e.g., gloves, lab coats), should be collected in a biohazard bag and decontaminated, preferably by autoclaving. After decontamination, it can typically be disposed of as regular laboratory waste, unless institutional policies require a specific waste stream for decontaminated biological materials.
- Empty Containers: Thoroughly rinse empty containers that held **OICR11029** with a suitable solvent (e.g., water or ethanol) three times. The rinsate should be collected and disposed of as decontaminated liquid waste. After rinsing, deface or remove the original label and dispose of the container with regular laboratory glass or plastic recycling, as appropriate.

Logical Relationship for Waste Segregation

The following diagram illustrates the decision-making process for segregating waste that has been in contact with **OICR11029**.



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References

- 1. cdn.origene.com [cdn.origene.com]
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